

Solubility of Azetidine Hydrochloride in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: *Azetidine hydrochloride*

Cat. No.: *B120509*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **azetidine hydrochloride** in organic solvents. **Azetidine hydrochloride**, a valuable building block in pharmaceutical and chemical synthesis, is a white to off-white crystalline solid.^[1] Understanding its solubility is critical for reaction optimization, purification, formulation development, and drug delivery. This document summarizes the available solubility data, provides detailed experimental protocols for solubility determination, and outlines the key factors influencing the dissolution of this compound.

Overview of Azetidine Hydrochloride Solubility

Azetidine hydrochloride is the salt of the cyclic amine azetidine and hydrochloric acid. Its salt form generally enhances its solubility in polar solvents compared to the free base.^[2] It is known to be highly soluble in water.^{[3][4][5][6]} While specific quantitative data in a wide range of organic solvents is not extensively available in public literature, its solubility profile can be predicted based on the principles of "like dissolves like" and the polarity of the solvent.

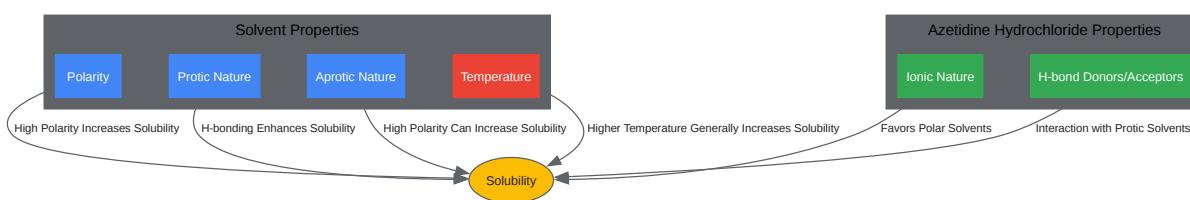
Factors Influencing Solubility

The solubility of **azetidine hydrochloride** in organic solvents is governed by several factors:

- Polarity of the Solvent: As an ionic salt, **azetidine hydrochloride** is most soluble in polar solvents that can effectively solvate the azetidinium cation and the chloride anion.

- **Protic vs. Aprotic Solvents:** Polar protic solvents, such as alcohols, can hydrogen bond with the chloride anion and the N-H group of the azetidinium cation, which can enhance solubility. Polar aprotic solvents, like DMSO and DMF, can also be effective due to their high polarity and ability to solvate cations.
- **Temperature:** The solubility of solids in liquids generally increases with temperature.
- **Presence of Water:** Small amounts of water in an organic solvent can significantly increase the solubility of **azetidine hydrochloride** due to its high aqueous solubility.

The following diagram illustrates the relationship between solvent properties and the expected solubility of **azetidine hydrochloride**.



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Factors influencing the solubility of **azetidine hydrochloride**.

Quantitative Solubility Data

While comprehensive quantitative data is limited, the following table summarizes the available qualitative and semi-quantitative information for the solubility of **azetidine hydrochloride** in various organic solvents. Researchers are strongly encouraged to determine quantitative solubility for their specific application and conditions.

Solvent Category	Solvent	Qualitative Solubility	Notes
Polar Protic	Water	Highly Soluble	The hydrochloride salt form significantly enhances aqueous solubility.[3][4][5][6]
Ethanol	Soluble	Explicitly mentioned as a solvent for azetidine hydrochloride.[7]	
Methanol	Likely Soluble	As a polar protic solvent similar to ethanol, high solubility is expected.	
Polar Aprotic	Dimethyl Sulfoxide (DMSO)	Soluble (in co-solvents)	A study showed solubility of at least 2.5 mg/mL in a co-solvent system containing 10% DMSO.[8] Pure solvent data is not available.
Dimethylformamide (DMF)	Likely Soluble	High polarity suggests it should be a suitable solvent.	
Acetonitrile	Likely Moderately Soluble	Lower polarity than DMSO and DMF may result in lower solubility.	
Acetone	Likely Sparingly Soluble	Lower polarity compared to other polar aprotic solvents.	

Chlorinated	Chloroform	Potentially Soluble	A reference mentions dissolving a solid in chloroform to form a hydrochloride salt, suggesting some degree of solubility. [3] [4]
Non-Polar	Toluene	Likely Insoluble	The high polarity of the salt makes it unlikely to dissolve in non-polar aromatic solvents.
Hexane	Likely Insoluble		The high polarity of the salt makes it unlikely to dissolve in non-polar aliphatic solvents.

Experimental Protocol for Solubility Determination

The following is a detailed methodology for the experimental determination of the solubility of **azetidine hydrochloride** in an organic solvent using the isothermal shake-flask method. This method is considered the gold standard for solubility measurement.

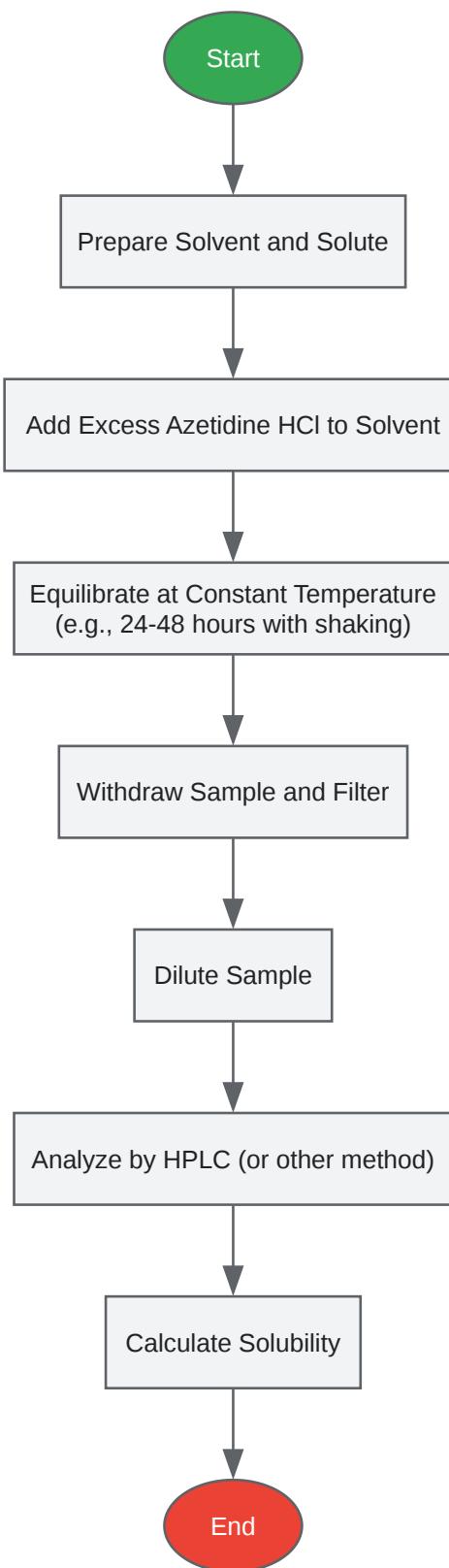
Materials and Equipment

- **Azetidine hydrochloride** (high purity, >99%)
- Organic solvent of interest (HPLC grade or equivalent)
- Analytical balance (readable to at least 0.1 mg)
- Vials with PTFE-lined screw caps
- Constant temperature orbital shaker or water bath

- Syringe filters (e.g., 0.22 µm PTFE)
- Syringes
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis, ELSD, or MS) or another suitable analytical technique (e.g., GC, NMR).

Experimental Workflow

The following diagram outlines the key steps in the experimental determination of **azetidine hydrochloride** solubility.



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Experimental workflow for solubility determination.

Detailed Procedure

- Preparation of Saturated Solution:
 - Accurately weigh an excess amount of **azetidine hydrochloride** and add it to a vial containing a known volume or weight of the organic solvent. The presence of undissolved solid is crucial to ensure that the solution is saturated.
 - Seal the vial tightly to prevent solvent evaporation.
 - Place the vial in a constant temperature shaker and agitate at a consistent speed for a predetermined period (typically 24 to 48 hours) to ensure equilibrium is reached. It is advisable to perform a preliminary experiment to determine the time required to reach equilibrium.
- Sample Collection and Preparation:
 - After the equilibration period, allow the vial to stand undisturbed at the set temperature for a sufficient time (e.g., 1-2 hours) to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a syringe.
 - Immediately filter the solution through a syringe filter into a clean, pre-weighed vial to remove any undissolved solid particles.
- Analysis:
 - Accurately weigh the vial containing the filtered solution to determine the mass of the solution.
 - Evaporate the solvent from the vial under a stream of inert gas or in a vacuum oven at a suitable temperature.
 - Once the solvent is completely removed, weigh the vial again to determine the mass of the dissolved **azetidine hydrochloride**.
 - Alternatively, an aliquot of the clear, saturated solution can be carefully diluted with a suitable solvent and the concentration of **azetidine hydrochloride** can be determined

using a validated analytical method such as HPLC. A calibration curve should be prepared using standard solutions of known concentrations.

- Calculation of Solubility:

- Gravimetric Method:

- Solubility (g/100 g solvent) = (mass of dissolved solid / mass of solvent) * 100

- Mass of solvent = mass of solution - mass of dissolved solid

- Analytical Method (e.g., HPLC):

- Determine the concentration of the diluted solution from the calibration curve.

- Calculate the original concentration in the saturated solution by accounting for the dilution factor.

- Express solubility in appropriate units (e.g., mg/mL, mol/L).

Conclusion

While **azetidine hydrochloride** is known to be soluble in water and polar organic solvents like ethanol, a comprehensive set of quantitative solubility data across a broad range of organic solvents is not readily available in the scientific literature.^{[1][7]} The information and protocols provided in this guide are intended to assist researchers, scientists, and drug development professionals in understanding the qualitative solubility of **azetidine hydrochloride** and in designing robust experiments to determine precise quantitative solubility data for their specific needs. Accurate solubility data is fundamental to the successful application of this versatile chemical building block in research and development.

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